

Spectroscopic Characterization of 3-(2-Ethylphenoxy)propanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(2-Ethylphenoxy)propanoic acid

CAS No.: 938125-47-4

Cat. No.: B2412297

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Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **3-(2-Ethylphenoxy)propanoic acid**, a molecule of interest in chemical research and drug development. In the absence of direct experimental spectra in publicly available databases, this document serves as a predictive guide for researchers, offering a detailed analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. By dissecting the molecule into its constituent functional groups—the 2-ethylphenoxy moiety and the propanoic acid chain—we can forecast the spectral features with a high degree of confidence. This guide is intended to aid in the identification, characterization, and quality control of **3-(2-Ethylphenoxy)propanoic acid** in a laboratory setting.

Introduction

3-(2-Ethylphenoxy)propanoic acid is a carboxylic acid derivative incorporating an ethyl-substituted aromatic ether. Its structural complexity, arising from the interplay of the flexible propanoic acid chain and the substituted benzene ring, gives rise to a unique spectroscopic

fingerprint. Understanding this fingerprint is paramount for researchers engaged in its synthesis, purification, and application. This guide will systematically predict and interpret the ^1H NMR, ^{13}C NMR, IR, and MS spectra, providing a robust framework for its analytical characterization. The methodologies and interpretations presented herein are grounded in fundamental spectroscopic principles and data from analogous chemical structures.

Predicted ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum of **3-(2-Ethylphenoxy)propanoic acid** is anticipated to exhibit distinct signals corresponding to the various proton environments within the molecule. The chemical shifts are influenced by the electron-withdrawing effect of the ether oxygen and the carboxylic acid group, as well as the aromatic ring currents.

Predicted ^1H NMR Data

Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Integration	Rationale
Carboxylic Acid (-COOH)	10.0 - 12.0	Broad Singlet	1H	The acidic proton is highly deshielded and often exchanges with trace amounts of water, leading to a broad signal. [1] [2]
Aromatic (Ar-H)	6.8 - 7.3	Multiplet	4H	Protons on the benzene ring will appear as a complex multiplet due to their distinct chemical environments and spin-spin coupling.
Methylene (-OCH ₂ -)	~ 4.2	Triplet	2H	Deshielded by the adjacent ether oxygen, these protons will be split into a triplet by the neighboring methylene group.
Methylene (-CH ₂ COOH)	~ 2.8	Triplet	2H	These protons are adjacent to the electron-withdrawing carbonyl group and will be split

into a triplet by the other methylene group.

Ethyl Methylene
(-CH₂CH₃)

~ 2.7

Quartet

2H

These benzylic protons are split into a quartet by the three protons of the methyl group.[\[3\]](#)

Ethyl Methyl (-CH₂CH₃)

~ 1.2

Triplet

3H

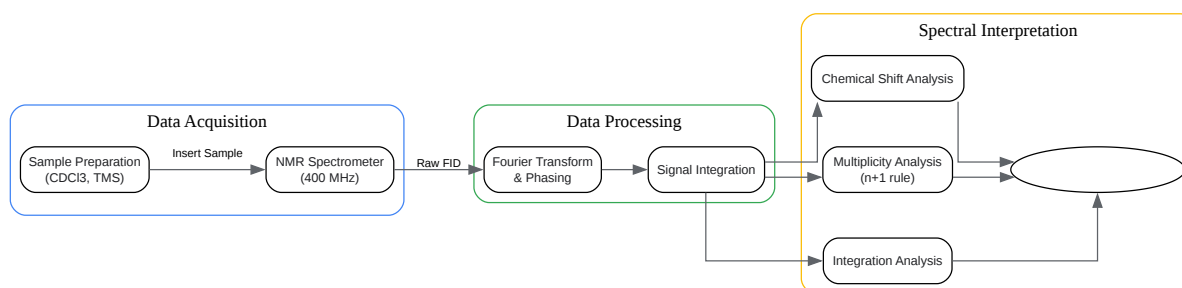
These protons are split into a triplet by the two protons of the adjacent methylene group.
[\[3\]](#)

Experimental Protocol for ¹H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(2-Ethylphenoxy)propanoic acid** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). The choice of solvent is critical; CDCl₃ is a common choice for many organic molecules.[\[1\]](#)
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Instrument Setup: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Set the spectral width to appropriately cover the expected chemical shift range (e.g., 0-13 ppm).
 - Use a pulse angle of 30-45 degrees.
 - Set the relaxation delay to at least 1-2 seconds to ensure quantitative integration.

- Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals.

Structural Elucidation Workflow



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Caption: Workflow for ^1H NMR analysis.

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum will provide information on the number of distinct carbon environments and their electronic nature. The presence of the aromatic ring, the ether linkage, the alkyl chain, and the carboxylic acid will result in a series of well-resolved signals.

Predicted ^{13}C NMR Data

Carbon	Predicted Chemical Shift (ppm)	Rationale
Carbonyl (-COOH)	175 - 180	The carbonyl carbon of a carboxylic acid is highly deshielded and appears far downfield. [4]
Aromatic C-O	155 - 160	The aromatic carbon directly attached to the ether oxygen is significantly deshielded.
Aromatic C-Et	135 - 140	The aromatic carbon bearing the ethyl group will be shifted downfield compared to the other aromatic carbons. [5]
Aromatic C-H	110 - 130	The remaining four aromatic carbons will resonate in this region, with their specific shifts dependent on their position relative to the substituents. [5]
Methylene (-OCH ₂ -)	65 - 70	The carbon of the methylene group attached to the ether oxygen is deshielded.
Methylene (-CH ₂ COOH)	35 - 40	The carbon alpha to the carbonyl group is deshielded. [4]
Ethyl Methylene (-CH ₂ CH ₃)	25 - 30	The benzylic carbon of the ethyl group. [5]
Ethyl Methyl (-CH ₂ CH ₃)	10 - 15	The terminal methyl carbon of the ethyl group. [5]

Experimental Protocol for ¹³C NMR Spectroscopy

- **Sample Preparation:** A more concentrated sample (20-50 mg in 0.5-0.7 mL of deuterated solvent) is typically required for ^{13}C NMR compared to ^1H NMR.
- **Instrument Setup:** The spectrum should be acquired on a spectrometer equipped with a broadband probe.
- **Acquisition Parameters:**
 - Proton decoupling is essential to simplify the spectrum to single lines for each carbon.
 - A wider spectral width (e.g., 0-200 ppm) is necessary.
 - A longer relaxation delay (e.g., 2-5 seconds) may be needed for quaternary carbons to be observed reliably.
 - A significantly larger number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C .
- **Data Processing:** Similar to ^1H NMR, the data is processed via Fourier transformation and phasing.

Predicted Infrared (IR) Spectroscopy

The IR spectrum will be dominated by the characteristic absorptions of the carboxylic acid and the aromatic ether functional groups.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Intensity
2500-3300	Carboxylic Acid O-H	Stretching	Broad, Strong
~1710	Carboxylic Acid C=O	Stretching	Strong
1210-1320	Carboxylic Acid C-O	Stretching	Strong
1000-1300	Aromatic Ether C-O	Stretching	Strong
2850-3000	Alkyl C-H	Stretching	Medium-Strong
1450-1600	Aromatic C=C	Stretching	Medium-Weak

Interpretation: The most prominent feature will be the very broad O-H stretch of the carboxylic acid, which often overlaps with the C-H stretching region.^{[6][7]} The strong carbonyl (C=O) absorption around 1710 cm⁻¹ is also a key diagnostic peak.^{[8][9]} The presence of the aromatic ether will be confirmed by a strong C-O stretching band in the fingerprint region.^{[10][11]}

Experimental Protocol for IR Spectroscopy

- Sample Preparation:
 - Neat Liquid: If the sample is a liquid, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
 - Solid: If the sample is a solid, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
 - Solution: Alternatively, the sample can be dissolved in a suitable solvent (e.g., CCl₄, CHCl₃) and the spectrum recorded in a solution cell.
- Data Acquisition: The spectrum is typically recorded using a Fourier Transform Infrared (FTIR) spectrometer. A background spectrum of the empty sample holder (or pure solvent) should be recorded and subtracted from the sample spectrum.
- Data Analysis: The positions and relative intensities of the absorption bands are analyzed to identify the functional groups present in the molecule.

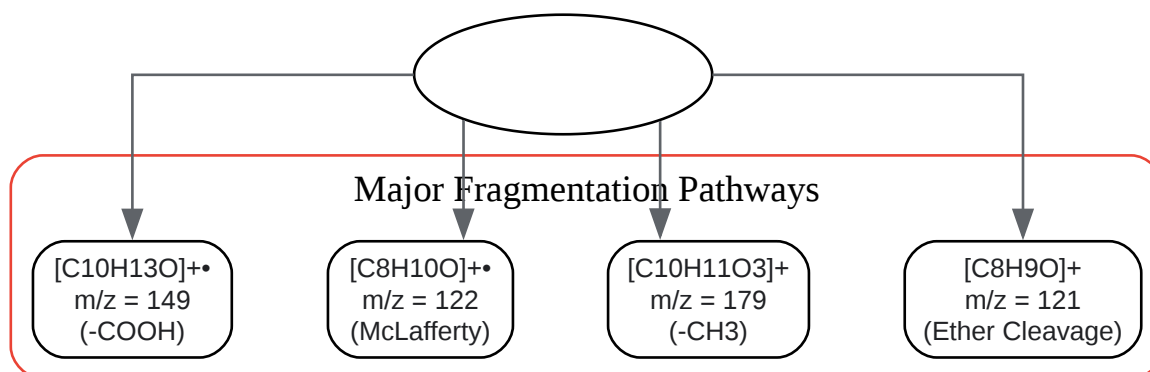
Predicted Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) is expected to produce a molecular ion peak and a series of fragment ions that are characteristic of the structure of **3-(2-Ethylphenoxy)propanoic acid**.

Predicted Fragmentation Pattern

- **Molecular Ion ($M^{+\cdot}$):** The molecular ion peak is expected at $m/z = 194$, corresponding to the molecular weight of the compound ($C_{11}H_{14}O_3$).
- **Loss of a Carboxyl Group ($-COOH$):** A significant fragment at $m/z = 149$ would result from the loss of the carboxyl group (45 Da).[\[12\]](#)[\[13\]](#)
- **McLafferty Rearrangement:** Carboxylic acids can undergo a McLafferty rearrangement, which for this molecule would lead to a fragment at $m/z = 122$, corresponding to the 2-ethylphenol radical cation.
- **Benzylic Cleavage:** Cleavage of the ethyl group from the aromatic ring would result in a fragment at $m/z = 165$ (loss of $-CH_3$) or a more prominent peak at $m/z = 179$ (loss of $-CH_2CH_3$).
- **Ether Cleavage:** Cleavage of the C-O ether bond can lead to fragments corresponding to the 2-ethylphenoxy radical ($m/z = 121$) or the propanoic acid side chain.[\[14\]](#)[\[15\]](#)

Fragmentation Pathway Diagram



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Caption: Predicted major fragmentation pathways.

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via a direct insertion probe (for solids or low-volatility liquids) or through a gas chromatograph (GC-MS) for volatile samples.
- **Ionization:** Electron Ionization (EI) at 70 eV is a standard method for generating fragment ions and creating a library-searchable mass spectrum.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Data Analysis:** The resulting mass spectrum is a plot of relative ion abundance versus m/z . The molecular ion peak is identified, and the fragmentation pattern is analyzed to deduce the structure of the compound.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectra of **3-(2-Ethylphenoxy)propanoic acid**. By understanding the expected spectroscopic data, researchers can more effectively identify and characterize this compound, ensuring the integrity and quality of their work. The provided experimental protocols offer a starting point for acquiring high-quality spectral data. It is important to note that these are predicted data, and actual experimental results may vary slightly due to solvent effects, concentration, and instrumental parameters. Nevertheless, this guide serves as a valuable resource for any scientist working with **3-(2-Ethylphenoxy)propanoic acid**.

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